

Application Notes and Protocols for Picoxystrobin in Wheat

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Compound Focus: Picoxystrobin

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Picoxystrobin is a systemic fungicide from the **strobilurin class** [1]. Its primary mode of action is the **inhibition of mitochondrial respiration** in fungal cells by disrupting the electron transport chain, leading to a loss of energy production and ultimately cell death [1]. It is effective against a broad spectrum of fungal diseases in wheat, including **rusts and powdery mildew** [1] [2].

Efficacy and Application Data

The following table summarizes key findings on the effects of **picoxystrobin** on winter wheat, based on a multi-year field study [2]:

Parameter Assessed	Application at GS 31	Application at GS 39	Application at GS 59	Control (No Strobilurin)
Grain Yield	Increase (less than GS 39/59)	Significant increase	Significant increase	Baseline
Thousand Grain Weight (TGW)	Increase	Significant increase	Significant increase	Baseline
Specific Weight	Increase	Significant increase	Significant increase	Baseline

Parameter Assessed	Application at GS 31	Application at GS 39	Application at GS 59	Control (No Strobilurin)
Flag Leaf Senescence	Delayed	Delayed	Delayed	Normal progression
Grain Protein Concentration	No significant negative effect	No significant negative effect	Slight reduction (vs. GS 31)	Baseline
Hagberg Falling Number (HFN)	No significant negative effect	No significant negative effect	Potential reduction	Baseline
Blackpoint Severity	No significant increase	No significant increase	Potential increase	Baseline

Abbreviations: GS (Growth Stage): GS 31 (Start of stem extension), GS 39 (Flag leaf emergence), GS 59 (Ear emergence) [2].

Detailed Experimental Protocol

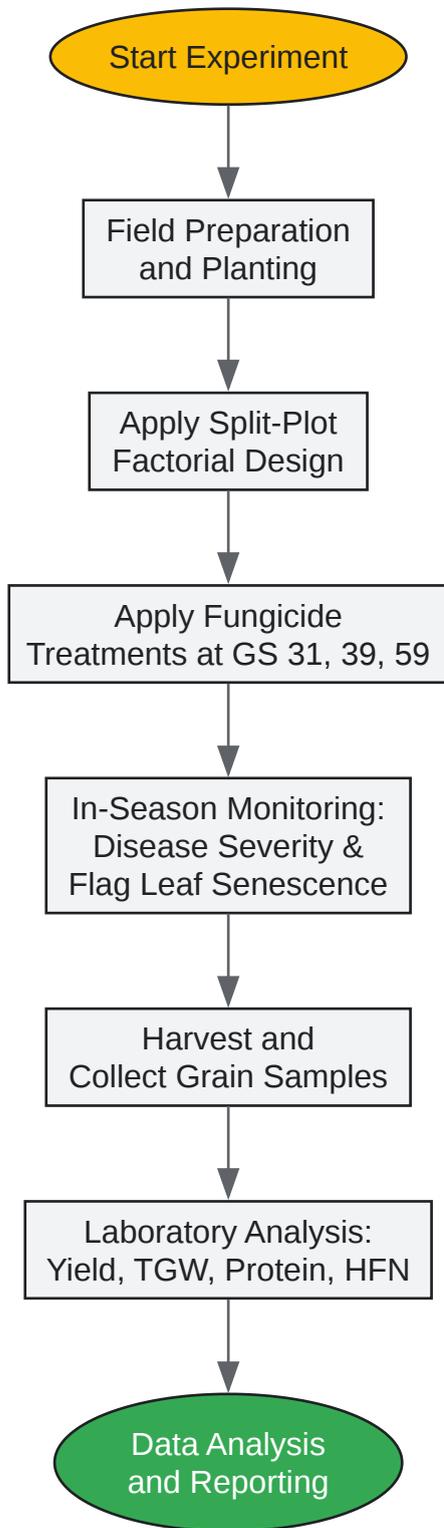
The following methodology is adapted from the field experiments cited [2]:

- **Experimental Design:** A randomized split-plot factorial design with three blocks is recommended to account for field variability.
- **Cultivars:** Use multiple wheat cultivars with varying disease susceptibility (e.g., Hereward, Malacca, Consort).
- **Fungicide Programme:**
 - **Base Programme:** A triazole fungicide should be applied as a baseline control against a broad range of diseases.
 - **Test Programme:** Add **picoxystrobin** to the base programme at different growth stages:
 - **GS 31 (Start of stem extension):** Primarily controls stem base diseases like eyespot and early foliar diseases.
 - **GS 39 (Flag leaf emergence):** Critical for protecting the flag leaf from rusts and mildews.
 - **GS 59 (Ear emergence):** Provides additional protection during grain filling.
- **Disease Assessment:** At regular intervals (e.g., weekly after GS 39), assess the percentage of leaf area affected by diseases like brown rust (*Puccinia recondita*) and powdery mildew (*Erysiphe graminis*) on the flag leaf [2].

- **Senescence Monitoring:** Monitor the percentage of green flag leaf area daily after anthesis to quantify the "green leaf area effect" of strobilurins [2].
- **Yield and Quality Analysis:** At harvest, measure grain yield, TGW, specific weight, protein concentration, HFN, and incidence of blackpoint [2].

Workflow and Resistance Management

The experimental workflow for evaluating **picoxystrobin** involves coordinated field and laboratory activities, as shown in the following diagram:



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Resistance Management Protocol

Pathogens like powdery mildew are considered high-risk for developing resistance to fungicides [3]. To ensure sustained efficacy:

- **Mandatory Mixing: Picoxystrobin** must be applied in a mixture with a fungicide from a different cross-resistance group (e.g., a triazole) [2] [3].
- **Application Limit:** Do not apply strobilurin fungicides (including **picoxystrobin**) more than twice on the same crop in a single growing season [2].
- **Rotation:** Rotate with fungicides from other FRAC (Fungicide Resistance Action Committee) groups with different modes of action throughout the season and across years [3].

Important Limitations and Future Research

The quantitative data presented here is from a study published in 2003 [2]. While the fundamental biology and mode of action of **picoxystrobin** remain valid, **specific efficacy data, application rates, and resistance status are highly likely to have changed** over the past two decades. Furthermore, the search results did not provide molecular-level details on the specific signaling pathways affected by **picoxystrobin** in fungi, which are necessary to create the requested pathway diagrams.

For a complete and current application protocol, I recommend:

- Consulting the most recent **FRAC guidelines** for strobilurin use.
- Checking the **latest product label** from the manufacturer, as it contains legally mandated application rates and safety information.
- Searching for recent peer-reviewed studies in databases like PubMed and Google Scholar using terms such as "**picoxystrobin** efficacy wheat 2024" or "strobilurin resistance management."

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References

1. Exploring the Benefits and Applications of Picoxystrobin ... [cnagrochem.com]
2. The effects of adding picoxystrobin, azoxystrobin and ... [sciencedirect.com]

3. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]

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